

# 1-Bromo-5-chloropentane material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 1-Bromo-5-chloropentane

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# An In-depth Technical Guide to 1-Bromo-5-chloropentane

Abstract: This technical guide provides a comprehensive overview of **1-Bromo-5-chloropentane** (CAS No. 54512-75-3), a bifunctional haloalkane that serves as a critical intermediate in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals.[1][2] This document consolidates information from Material Safety Data Sheets (MSDS) and relevant scientific literature to offer researchers, scientists, and drug development professionals a detailed resource covering its chemical properties, safety protocols, synthesis methodologies, and applications.

## **Chemical and Physical Properties**

**1-Bromo-5-chloropentane** is a clear, colorless to slightly yellow liquid.[1][3] It is characterized by its bifunctional nature, possessing both a bromine and a chlorine atom on a five-carbon chain, which allows for selective reactivity in multi-step syntheses. Its quantitative physical and chemical properties are summarized below.



Property	Value	Source(s)
CAS Number	54512-75-3	[3][4]
Molecular Formula	C5H10BrCl	[1][5][6]
Molecular Weight	185.49 g/mol	[1][6]
Appearance	Clear, colorless liquid	[3][4][5][7]
Boiling Point	210-212 °C (at 760 mmHg)	[4][5][6]
Density	1.408 g/mL (at 25 °C)	[5][8]
Refractive Index	n20/D 1.484	[5][8]
Flash Point	75 °C (167 °F) - 95 °C (203 °F)	[3][4][5][9]
Water Solubility	Insoluble	[5][6][7]
Solubility	Soluble in benzene, chloroform, ethyl acetate (slightly), and methanol (slightly)	[5][6]
Vapor Pressure	0.271 mmHg (at 25 °C)	[5]

## **Hazard Identification and Safety Information**

**1-Bromo-5-chloropentane** is classified as a hazardous chemical and a combustible liquid.[3] [4] It is known to cause skin, eye, and respiratory tract irritation.[3][5][7]

#### 2.1 GHS Hazard Classification



Hazard Class	Hazard Statement
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation (Category 2/2A)	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Category 3)	H335: May cause respiratory irritation
Hazardous to the aquatic environment, long- term hazard (Category 2)	H411: Toxic to aquatic life with long lasting effects

(Source:[4][10][11])

### 2.2 NFPA 704 Ratings

Category	Rating	Description
Health	2	Can cause temporary incapacitation or residual injury.
Flammability	2	Must be moderately heated or exposed to relatively high ambient temperature before ignition can occur.
Instability	0	Normally stable, even under fire conditions.

(Source:[3])

## **Safe Handling and Storage Protocols**

Proper handling and storage are crucial to ensure safety when working with **1-Bromo-5-chloropentane**.

## 3.1 Personal Protective Equipment (PPE)

## Foundational & Exploratory





- Eye/Face Protection: Wear appropriate chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[3]
- Respiratory Protection: Use a respirator and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU) if ventilation is inadequate.[12]

#### 3.2 Engineering Controls

 Work should be conducted in a well-ventilated area. Use of a chemical fume hood or local exhaust ventilation is recommended to keep airborne levels low.[3]

#### 3.3 Handling and Storage

- Wash hands thoroughly after handling.[3]
- Keep away from sources of ignition, heat, sparks, and open flames.[3][4]
- Store in a cool, dry, well-ventilated place in a tightly closed container.[3][6]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong bases.[3][4][7]



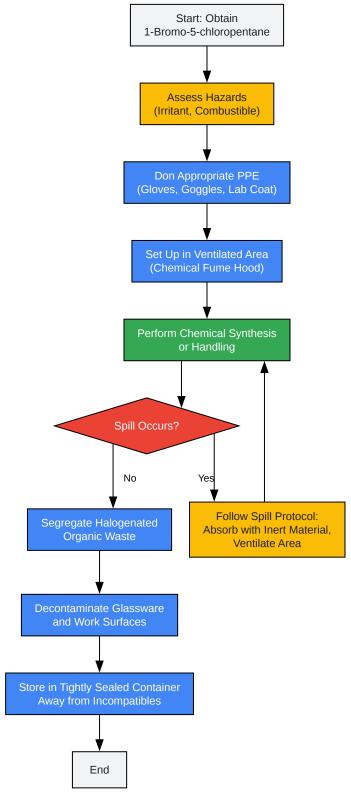


Diagram 1: Safe Handling Workflow for 1-Bromo-5-chloropentane

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Diagram 1: Safe Handling Workflow for 1-Bromo-5-chloropentane



## **Emergency Procedures**

4.1 First Aid Measures In case of exposure, immediate action is necessary.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]
Skin Contact	Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists.[3]
Inhalation	Remove from exposure to fresh air immediately.  If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[3]
Ingestion	Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water.  Never give anything by mouth to an unconscious person. Seek medical attention.[3]

## 4.2 Fire-Fighting and Accidental Release

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Hazardous Decomposition: Combustion produces hydrogen chloride, carbon monoxide, carbon dioxide, and hydrogen bromide.[3][7]
- Accidental Release: Absorb spill with inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.[3] Clean up spills immediately, observing all safety precautions.



## Synthesis Methodology: From Tetrahydrofuran

A modern and efficient method for preparing **1-Bromo-5-chloropentane** uses tetrahydrofuran as the starting material. This process avoids the lower selectivity of older methods that used **1,5-pentanediol.**[1] The following protocol is based on established synthesis routes.[13]

## Experimental Protocol:

- Objective: To synthesize **1-Bromo-5-chloropentane** from Tetrahydrofuran (THF).
- Reaction Principle: This is a two-step process involving the ring-opening of THF to form a chloro-ester intermediate, followed by a substitution reaction to introduce the bromine atom.

#### Step 1: Synthesis of 5-chloropentyl acetate

- To a reaction vessel equipped with a stirrer and reflux condenser, add tetrahydrofuran (1.0 mol) and a Lewis acid catalyst, such as anhydrous zinc chloride (0.1 mol).
- Cool the mixture to 0 °C with stirring.
- Slowly add acetyl chloride (1.03 mol) to the mixture, maintaining the temperature.
- After the addition is complete, allow the reaction to proceed for 4-10 hours. The temperature
  may be gradually increased to 120 °C to drive the reaction to completion and distill off any
  excess acetyl chloride.

#### Step 2: Conversion to 1-Bromo-5-chloropentane

- Cool the reaction mixture containing the 5-chloropentyl acetate intermediate.
- Add an acidic catalyst, such as p-toluenesulfonic acid (0.5 mol), followed by 40% hydrobromic acid (1.4 mol).
- Heat the mixture to 120 °C and allow it to react for 2-4 hours.

#### Step 3: Purification

After cooling, the reaction mixture will separate into two phases.



- Separate the organic phase, which contains the crude **1-Bromo-5-chloropentane**.
- Wash the organic phase with water and a mild base (e.g., sodium bicarbonate solution) to remove any remaining acid.
- Dry the crude product over an anhydrous drying agent (e.g., magnesium sulfate).
- Purify the final product by vacuum distillation to yield 1-Bromo-5-chloropentane with high purity (>99%).

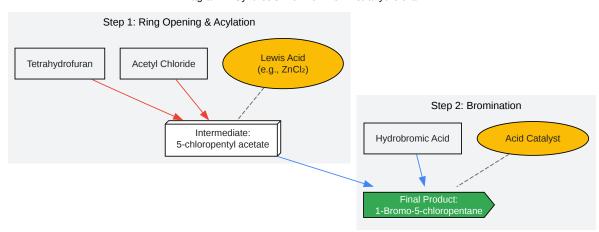


Diagram 2: Synthesis Workflow from Tetrahydrofuran

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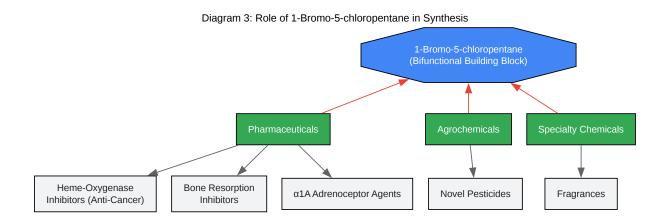
Diagram 2: Synthesis Workflow from Tetrahydrofuran

## **Applications in Research and Drug Development**

The primary utility of **1-Bromo-5-chloropentane** lies in its role as a versatile building block in organic synthesis, particularly within the pharmaceutical industry.[1] Its bifunctional nature is highly advantageous, allowing for sequential or selective reactions at the bromine or chlorine-bearing carbons.



- Pharmaceutical Intermediate: It is a key raw material for a wide range of Active Pharmaceutical Ingredients (APIs).
- Synthesis of Heme-Oxygenase Inhibitors: It is used in the synthesis of novel imidazole derivatives that act as inhibitors of heme-oxygenase (HO-1 and HO-2), which are explored as cytotoxic agents against cancer cell lines.[14]
- Other Medical Applications: It has been used in the synthesis of bone resorption inhibitors and protective agents for human α1A adrenoceptors.[1][13]
- Agrochemicals and Specialty Chemicals: Its applications extend to the creation of new pesticides, fragrances, and other fine chemicals.[1][2]



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Diagram 3: Role of **1-Bromo-5-chloropentane** in Synthesis

## **Toxicological and Ecological Information**

7.1 Toxicological Summary Toxicological data for **1-Bromo-5-chloropentane** is limited. The primary known effects are irritation upon contact.



Effect	Finding
Acute Toxicity	LD50/LC50 data is not available. Harmful if swallowed is indicated by some classifications. [3][11]
Skin Irritation	Causes skin irritation.[3][7]
Eye Irritation	Causes serious eye irritation.[3][7]
Respiratory Irritation	May cause respiratory tract irritation upon inhalation.[3][7]
Carcinogenicity	Not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[3][12]

7.2 Ecological Information The compound is classified as toxic to aquatic life with long-lasting effects (GHS Hazard H411).[10] Therefore, it should not be allowed to enter drains or the environment.[12] Proper disposal through a licensed disposal company is required.[12]

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